

# A Comparative Study of PF8-TAA in Diverse Perovskite Solar Cell Compositions

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## Compound of Interest

Compound Name: PF8-TAA

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For researchers, scientists, and professionals in the field of advanced photovoltaic materials, this guide offers an objective comparison of the hole transport material (HTM) **PF8-TAA** across different perovskite solar cell (PSC) compositions. The following sections provide a detailed analysis of its performance, supported by experimental data and protocols.

## Performance Analysis of PF8-TAA

**PF8-TAA** (Poly(9,9-dioctylfluorene-co-N-(4-(3-methylpropyl))diphenylamine-co-N,N'-diphenyl-N,N'-di(p-methoxyphenyl)-1,4-diaminobenzene)) is a polymeric hole transport material that has been investigated for its potential to enhance the performance and stability of perovskite solar cells. Its electrical properties, such as its highest occupied molecular orbital (HOMO) energy level, play a crucial role in determining the open-circuit voltage (Voc) and overall power conversion efficiency (PCE) of the solar cell.

## Quantitative Performance Data

The performance of **PF8-TAA** has been benchmarked against other common polymeric HTMs, such as PTAA (Poly[bis(4-phenyl)(2,4,6-trimethylphenyl)amine]), in various perovskite formulations. The following table summarizes the key photovoltaic parameters of devices utilizing **PF8-TAA** with different perovskite absorber layers.

Perovskite Composition	HTM	Jsc (mA/cm <sup>2</sup> )	Voc (V)	FF (%)	PCE (%)
MAPbBr <sub>3</sub>	PTAA	6.6	1.29	70	5.9
MAPbBr <sub>3</sub>	PF8-TAA	6.3	1.36	70	6.0 <sup>[1]</sup>
MAPbI <sub>3</sub>	PTAA	21.3	1.04	73	16.2

Note: Data for **PF8-TAA** in MAPbI<sub>3</sub>, formamidinium-based (FA), or mixed-cation perovskite compositions was not readily available in the reviewed literature, highlighting a potential area for future research.

The data indicates that in MAPbBr<sub>3</sub> based perovskite solar cells, **PF8-TAA** contributes to a higher open-circuit voltage (Voc) compared to the more common PTAA.<sup>[1]</sup> This is attributed to the deeper HOMO level of **PF8-TAA** (-5.44 eV) which provides a better energy level alignment with the valence band edge of MAPbBr<sub>3</sub> (-5.68 eV), leading to a larger potential difference.<sup>[1]</sup> While the short-circuit current density (Jsc) was slightly lower for the **PF8-TAA** device, the increase in Voc resulted in a marginally improved overall power conversion efficiency (PCE).<sup>[1]</sup>

## Experimental Protocols

The following section details the methodologies for the fabrication and characterization of perovskite solar cells incorporating a **PF8-TAA** hole transport layer.

### Device Fabrication

A standard fabrication process for a perovskite solar cell with a **PF8-TAA** hole transport layer follows a layered deposition approach.

- **Substrate Preparation:** Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The substrates are then treated with UV-ozone to ensure a hydrophilic surface.
- **Electron Transport Layer (ETL) Deposition:** A compact layer of TiO<sub>2</sub> is deposited on the FTO substrate, typically by spin-coating a precursor solution followed by annealing at high

temperatures (e.g., 500°C). Subsequently, a mesoporous TiO<sub>2</sub> layer is often deposited on top of the compact layer to act as a scaffold for the perovskite.

- **Perovskite Absorber Layer Deposition:** The perovskite precursor solution (e.g., a mixture of methylammonium bromide and lead bromide in a solvent like DMF) is spin-coated onto the TiO<sub>2</sub> layer in a nitrogen-filled glovebox. The substrate is then annealed at a specific temperature (e.g., 100°C) to crystallize the perovskite film.
- **Hole Transport Layer (HTL) Deposition:** A solution of **PF8-TAA** in a solvent such as chlorobenzene is prepared. This solution is then dynamically spin-coated on top of the perovskite layer. The spin-coating process involves dispensing the solution while the substrate is rotating, which allows for the formation of a uniform thin film.
- **Metal Electrode Deposition:** Finally, a metal electrode, typically gold (Au) or silver (Ag), is deposited on top of the HTL through thermal evaporation under high vacuum. This top electrode serves as the back contact of the solar cell.

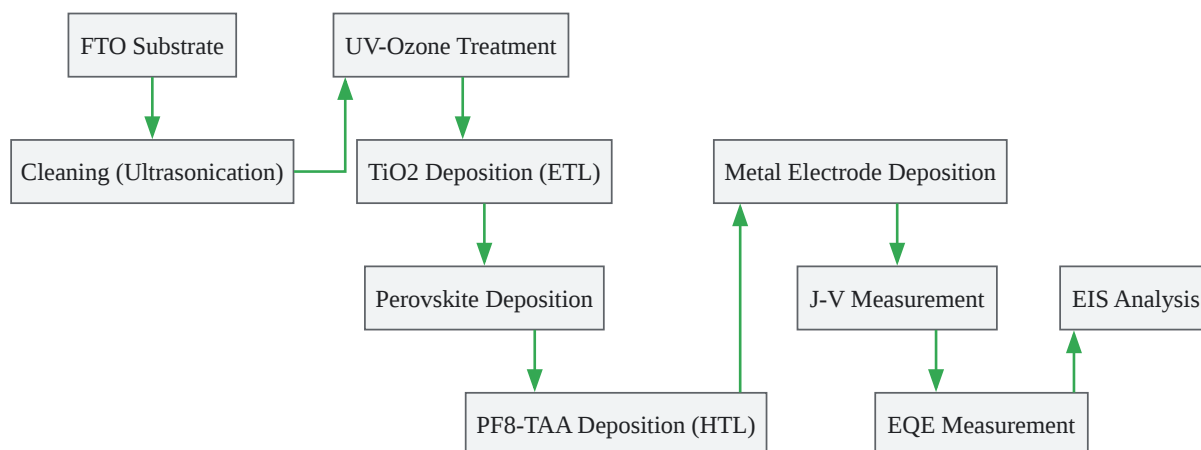
## Device Characterization

The performance of the fabricated perovskite solar cells is evaluated using a set of standard characterization techniques.

- **Current Density-Voltage (J-V) Measurement:** The primary performance parameters (J<sub>sc</sub>, V<sub>oc</sub>, FF, and PCE) are determined by measuring the current density as a function of voltage under simulated sunlight (AM 1.5G, 100 mW/cm<sup>2</sup>).
- **External Quantum Efficiency (EQE):** EQE measurements are performed to determine the ratio of collected charge carriers to incident photons at each wavelength. This provides insight into the light harvesting and charge collection efficiency of the device.
- **Electrochemical Impedance Spectroscopy (EIS):** EIS is used to study the charge transfer and recombination processes occurring at the different interfaces within the solar cell.
- **Morphological and Structural Analysis:** Techniques such as Scanning Electron Microscopy (SEM) and X-ray Diffraction (XRD) are used to characterize the morphology and crystal structure of the perovskite and other layers.

## Visualizations

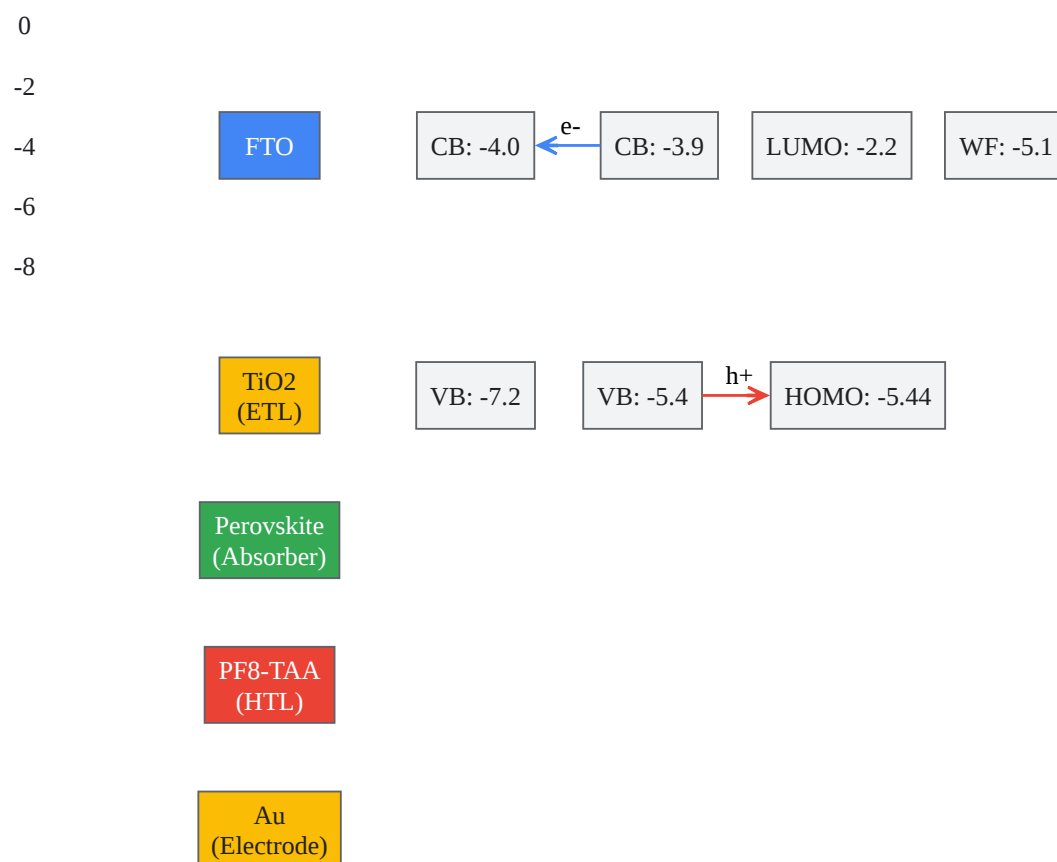
### Experimental Workflow for Perovskite Solar Cell Fabrication



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Figure 1: A flowchart illustrating the key steps in the fabrication and characterization of a perovskite solar cell incorporating a **PF8-TAA** hole transport layer.

### Energy Level Alignment in a PF8-TAA Based Perovskite Solar Cell



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Figure 2: A schematic energy level diagram illustrating the favorable alignment for charge extraction in a perovskite solar cell with a **PF8-TAA** hole transport layer.

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## References

- 1. [pubs.rsc.org](https://pubs.rsc.org) [[pubs.rsc.org](https://pubs.rsc.org)]
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